

Chemical structure of Methyl 5-nitro-1H-indole-3-carboxylate

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Compound of Interest

Compound Name: *Methyl 5-nitro-1H-indole-3-carboxylate*

Cat. No.: *B1397826*

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An In-Depth Technical Guide to **Methyl 5-nitro-1H-indole-3-carboxylate**: Synthesis, Characterization, and Applications in Modern Drug Discovery

Introduction

The indole nucleus is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its ability to form the structural basis for a vast array of pharmacologically active compounds.[1][2] Its presence in essential natural products like the amino acid tryptophan and the neurotransmitter serotonin, as well as in a multitude of approved drugs, underscores its biological significance.[2] Within this esteemed class of molecules, **Methyl 5-nitro-1H-indole-3-carboxylate** emerges as a compound of significant interest for researchers and drug development professionals.

This molecule is characterized by three key functional regions: the bicyclic indole core, a potent electron-withdrawing nitro group at the 5-position of the benzene ring, and a methyl ester at the 3-position of the pyrrole ring. This specific arrangement of functional groups makes it not just a static entity but a highly versatile synthetic intermediate, primed for strategic chemical modification. Its classification as a "Protein Degradator Building Block" points to its direct relevance in cutting-edge therapeutic modalities.[3]

This guide, written from the perspective of a Senior Application Scientist, provides a comprehensive technical overview of **Methyl 5-nitro-1H-indole-3-carboxylate**. We will delve into its structural characterization, validated synthetic protocols, and its functional applications

in modern drug discovery, explaining the causal reasoning behind the scientific choices at each step.

PART 1: Physicochemical Properties and Structural Elucidation

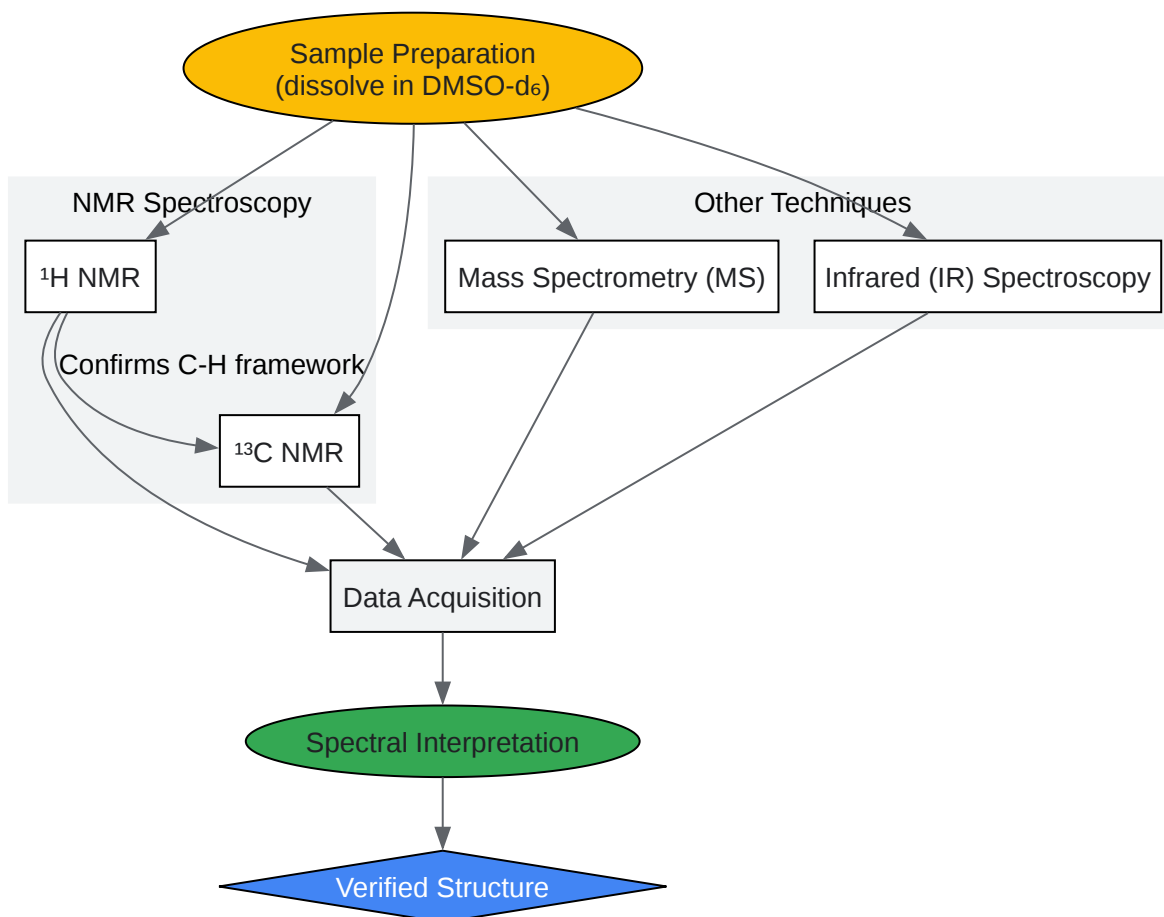
A complete understanding of a molecule begins with its fundamental properties and an unambiguous confirmation of its structure. The identity and purity of **Methyl 5-nitro-1H-indole-3-carboxylate** must be confirmed using a suite of analytical techniques, creating a self-validating dataset before its use in further applications.

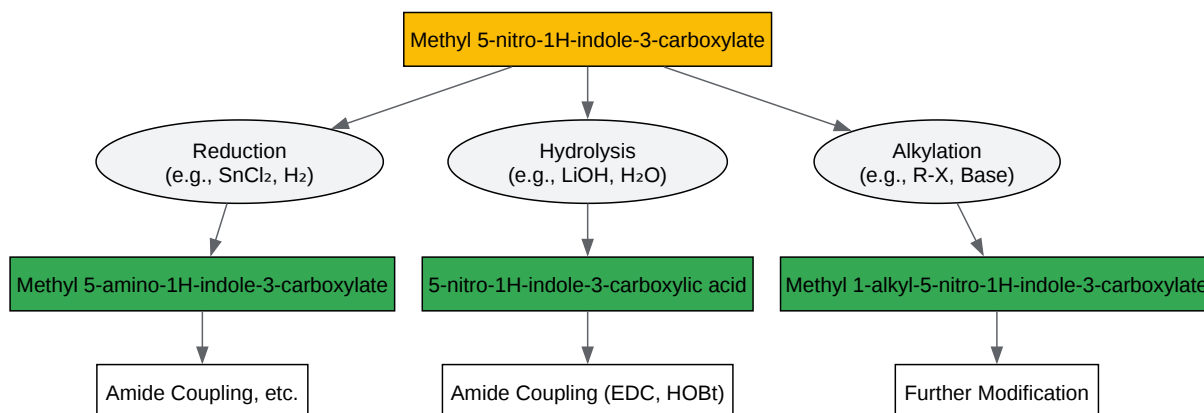
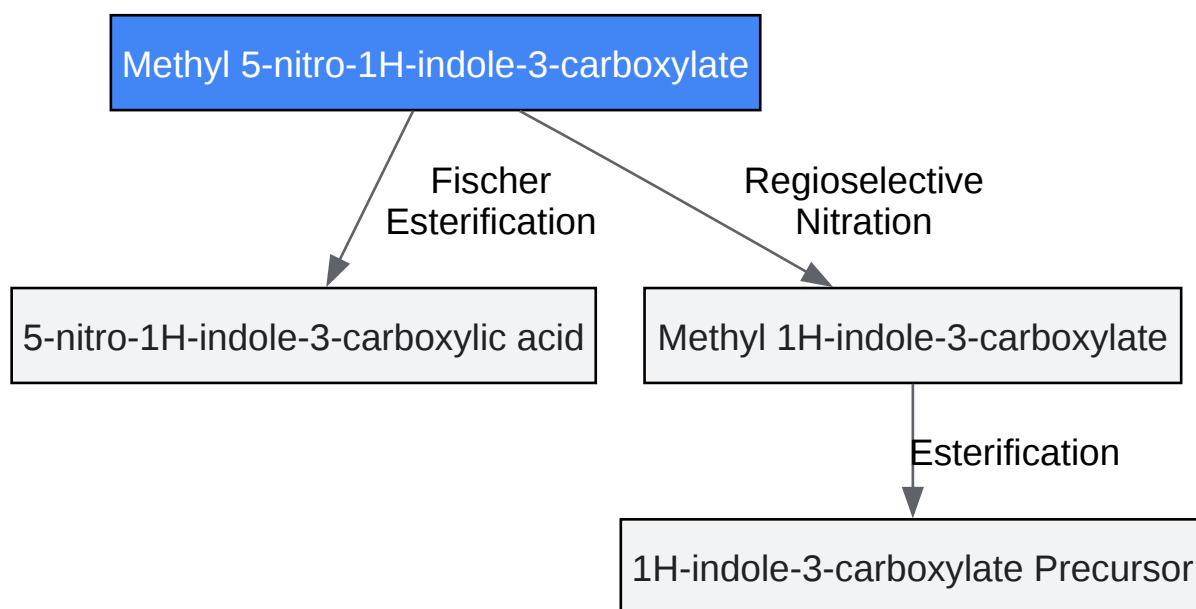
Core Physicochemical Data

The fundamental properties of the compound are summarized below for quick reference.

Property	Value	Reference
Chemical Name	Methyl 5-nitro-1H-indole-3-carboxylate	[3] [4] [5]
CAS Number	686747-51-3	[3] [4] [5]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₄	[3] [4] [5]
Molecular Weight	220.18 g/mol	[3] [4] [5]
Appearance	Solid	[6]
Purity	Typically ≥95%	[3]
InChI Key	MMDKJGMVXBELQV-UHFFFAOYSA-N	[4]

Chemical Structure Diagram





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